

Guide to Inter-laboratory Comparison for Sulfachlorpyridazine Residue Analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Sulfachlorpyridazine**

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This guide provides a comparative overview of analytical methodologies for the determination of **sulfachlorpyridazine** (SCP) residues, drawing upon data from a proficiency testing scheme and published research on method validation. It is intended for researchers, scientists, and drug development professionals involved in the analysis of veterinary drug residues.

Data from Inter-laboratory Comparison

An international proficiency test for antibiotics in bovine muscle included the analysis of **sulfachlorpyridazine**. The test material was prepared by spiking blank bovine muscle, and the homogeneity and stability of the samples were verified.[1]

Table 1: Summary of Proficiency Test Results for **Sulfachlorpyridazine** in Bovine Muscle[1]

Parameter	Value
Target Concentration	90 µg/kg
Number of Participating Laboratories (Quantitative Analysis)	18
Laboratories with Satisfactory Results	17 (94%)
Common Issues Noted	False negatives due to the absence of sulfachlorpyridazine in the analytical method scope.

Comparison of Analytical Method Performance

The following tables summarize the performance characteristics of different analytical methods for the determination of **Sulfachlorpyridazine** residues as reported in various studies.

Table 2: Performance of HPLC-UV Method for **Sulfachlorpyridazine** in Aqueous and Soil Matrices[2]

Parameter	Aqueous Matrix	Soil Matrix
Linearity Range	Not specified	Not specified
Average Recovery	95 - 105%	Slightly lower than aqueous
Limit of Detection (LOD)	20.0 µg/L	Not specified
Limit of Quantification (LOQ)	Not specified	Not specified

Table 3: Performance of HPLC-MS/MS Method for **Sulfachlorpyridazine** in Lettuce[3]

Parameter	Value
Fortification Levels	1, 5, and 15 µg/kg
Recovery Rates	93.0 - 110.5%
Intralaboratory Reproducibility (CV)	< 15%
Limit of Detection (LOD)	Not specified
Limit of Quantification (LOQ)	Not specified

Table 4: Performance of LC-MS/MS Method for **Sulfachlorpyridazine** in Chicken Tissues and Feathers[4][5]

Matrix	Linearity Range ($\mu\text{g}/\text{kg}$)	R^2	Recovery (%)	LOD ($\mu\text{g}/\text{kg}$)	LOQ ($\mu\text{g}/\text{kg}$)
Muscle	10 - 100	> 0.96	98 - 101	5	6.2
Liver	10 - 100	> 0.96	98 - 101	10	12.7
Feathers	10 - 100	> 0.98	98 - 101	10	14.6

Experimental Protocols

HPLC-MS/MS Method for Sulfachlorpyridazine in Lettuce[3]

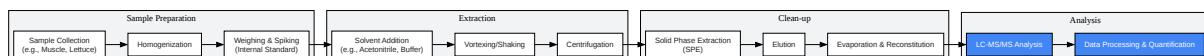
- Sample Preparation:
 - Homogenize lettuce samples.
- Extraction:
 - Use an extraction solvent mixture of acetonitrile, methanol, 0.5% formic acid, and McIlvaine-EDTA buffer.
- Clean-up:
 - Employ dispersive solid-phase extraction (dSPE).
- Analysis:
 - Analyze the extract using a liquid chromatography system coupled to a mass spectrometer (HPLC-MS/MS).
 - Validate the method for specificity, linearity, recovery, precision, limit of detection (LOD), and limit of quantification (LOQ) according to European Union decision 2021/808/EC and VICH GL2 guidelines.

LC-MS/MS Method for Sulfachlorpyridazine in Chicken Tissues and Feathers[4][5]

- Sample Preparation:
 - Weigh the sample (5g for muscle, 2g for liver) into a polypropylene tube.
 - Fortify with an internal standard solution (13C6-sulfamethazine).
 - Let the sample rest for 15 minutes.
- Extraction:
 - Add 15 mL of water and stir for 10 minutes.
 - Add 15 µL of 1M NaOH, stir for 15 minutes, and sonicate for 5 minutes.
 - Adjust the pH to 7.8–8.0 with 10% v/v HCl.
- Clean-up:
 - Use aromatic sulfonic acid solid phase extraction (SPE) cartridges.
- Analysis:
 - Analyze the extract using an LC-MS/MS system.
 - Quantify using a linear regression analysis of calibration curves prepared in the respective fortified matrices.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the analysis of **sulfachlorpyridazine** residues.



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Caption: General workflow for **sulfachloropyridazine** residue analysis.

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